

Clarification Required for C-178 Disposal Procedures

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Compound of Interest

Compound Name: C-178

Cat. No.: B1668179

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Initial research indicates that "**C-178**" is not a unique chemical identifier. Multiple products are referenced with this designation, each possessing distinct chemical compositions and, consequently, requiring different disposal protocols. To provide accurate and essential safety and logistical information for the proper disposal of "**C-178**," it is imperative to first identify the specific chemical substance to which you are referring.

The term "**C-178**" has been associated with the following:

- Build-It™ Light Cure - Core Material (SDS #178): A dental restorative material.
- N-(tert-Butyl)-2-methylbut-3-yn-2-amine (CAS Number: 1118-17-8): A chemical intermediate.
- RENCAST® 178-88 US: A cycloaliphatic diisocyanate prepolymer.

The disposal procedures for these substances will vary significantly based on their chemical properties, associated hazards, and regulatory requirements.

To ensure the safe and proper handling of your chemical waste, please provide one of the following:

- The full chemical name
- The Chemical Abstracts Service (CAS) number
- The name of the product or the manufacturer

- The context of its use (e.g., specific research application or industry)

Upon receiving this clarification, a comprehensive guide on the proper disposal procedures for the specific "**C-178**" substance will be provided, including all core requirements outlined in your request.

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